In vitro assay protocols using 2-(2-Piperidinopropoxy)benzophenone hydrobromide

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Compound of Interest	
Compound Name:	*2-(2-Piperidinopropoxy)benzophenone hydrobromide*
CAS No.:	*10571-21-8*
Cat. No.:	*B13747371*

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Application Note: Pharmacological Characterization & In Vitro Assay Protocols for **2-(2-Piperidinopropoxy)benzophenone Hydrobromide**

Executive Summary & Molecule Profile

2-(2-Piperidinopropoxy)benzophenone hydrobromide (hereafter referred to as PPBP-HBr) represents a distinct pharmacophore combining a lipophilic benzophenone core with a basic piperidine side chain, linked via a propoxy ether. This structural motif is characteristic of Sigma-1 receptor ligands, local anesthetics, and anticholinergic/antispasmodic agents.

The benzophenone moiety provides high affinity for hydrophobic pockets in G-protein coupled receptors (GPCRs) and voltage-gated ion channels (VGICs), while the protonated piperidine (at physiological pH) mimics the cationic headgroup found in many CNS-active drugs and sodium channel blockers.

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This guide details the protocols for solubilization, receptor binding affinity, and functional calcium mobilization assays to characterize the biological activity of PPBP-HBr.

Chemical Profile

Property	Detail
Chemical Name	2-(2-Piperidinopropoxy)benzophenone hydrobromide
Core Scaffold	Benzophenone ether
Pharmacophore Class	Amino-alkyl ether (Putative Sigma/Ion Channel Modulator)
Molecular Weight	~402.3 g/mol (Salt form estimate)
Solubility	Soluble in DMSO (>20 mM); Water (moderate, pH dependent)
Storage	-20°C, Desiccated, Protected from Light

Stock Preparation & Handling

Objective: To generate stable, precipitate-free stock solutions for microplate assays. Rationale: The hydrobromide salt enhances aqueous solubility, but the lipophilic benzophenone tail predisposes the molecule to aggregation in aqueous buffers. Stepwise dilution is critical to prevent "crashing out."

Protocol A: Stock Solution (10 mM)

- Weighing: Weigh 4.02 mg of PPBP-HBr into a sterile, amber glass vial (benzophenones are potentially photo-reactive).
- Primary Solubilization: Add 1.0 mL of 100% DMSO (molecular biology grade). Vortex vigorously for 30 seconds.
  - Note: If dissolution is slow, sonicate at 40 kHz for 5 minutes at room temperature.
- QC Check: Inspect for turbidity. The solution must be optically clear.

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- Storage: Aliquot into 50 µL volumes in amber PCR tubes. Store at -20°C. Stable for 3 months. Avoid freeze-thaw cycles (>3).

Protocol B: Working Solution (Assay Buffer)

- Direct dilution into aqueous buffer (e.g., HBSS) often causes precipitation at high concentrations (>100 µM).
- Intermediate Step: Dilute the 10 mM DMSO stock 1:10 into Pluronic F-127 (0.02%) or pure ethanol before adding to the assay buffer.
- Final Vehicle Concentration: Ensure final DMSO concentration in the cell assay is <0.5% (v/v) to avoid solvent toxicity.

Assay I: Sigma-1 Receptor Radioligand Binding

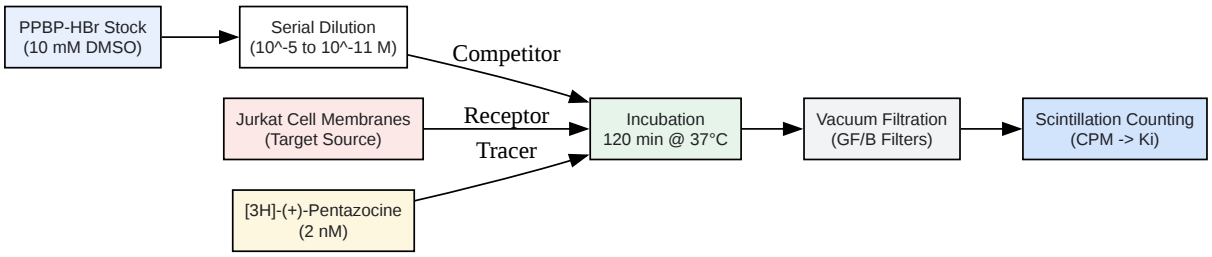
Context: The benzophenone-piperidine structure strongly suggests Sigma-1 receptor (σ1R) affinity. This assay determines the

of PPBP-HBr, validating its potential as a CNS modulator or chaperone ligand.

Mechanism: Competitive displacement of the radioligand

from σ1R sites in Jurkat cell membranes or Guinea pig brain homogenates.

Workflow Diagram (DOT)



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Caption: Workflow for competitive radioligand binding to determine affinity (

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) of PPBP-HBr for Sigma-1 receptors.

Detailed Protocol

- Buffer Preparation:
  - Binding Buffer: 50 mM Tris-HCl (pH 7.4).
  - Wash Buffer: 10 mM Tris-HCl (pH 7.4), ice-cold.
- Membrane Prep: Thaw Jurkat cell membrane homogenates (rich in σ1R) on ice. Dilute to a protein concentration of 0.5 mg/mL.
- Plate Setup (96-well):
  - Total Binding (TB): 50 µL Buffer + 50 µL Membrane + 50 µL Radioligand.
  - Non-Specific Binding (NSB): 50 µL Haloperidol (10 µM) + 50 µL Membrane + 50 µL Radioligand.
  - Test Wells: 50 µL PPBP-HBr (varying concentrations: 1 nM – 10 µM) + 50 µL Membrane + 50 µL Radioligand.
- Radioligand: Add

  to a final concentration of 2 nM (

  nM).
- Incubation: Incubate plates at 37°C for 120 minutes (equilibrium is slower for lipophilic ligands).
- Termination: Rapidly filter through GF/B glass fiber filters (pre-soaked in 0.5% PEI to reduce non-specific binding) using a cell harvester. Wash 3x with ice-cold Wash Buffer.
- Analysis: Add scintillation cocktail, count CPM. Calculate

  using non-linear regression (4-parameter logistic fit) and convert to

  using the Cheng-Prusoff equation.

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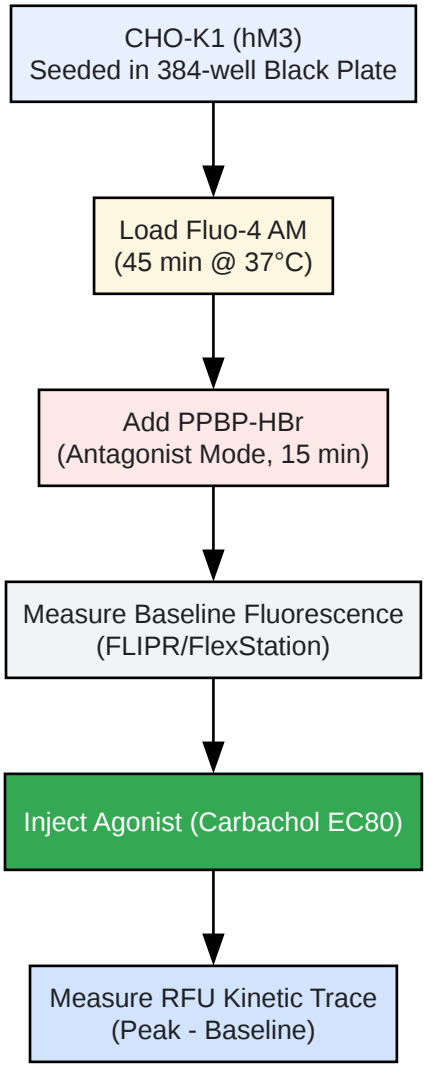
Assay II: Intracellular Calcium Mobilization (Functional Antagonism)

Context: To assess if PPBP-HBr acts as an antagonist at Gq-coupled receptors (e.g., Muscarinic M1/M3 or Histamine H1) or blocks Calcium channels. System: CHO-K1 cells expressing hM3 Muscarinic Receptors (or H1 Receptors).

Workflow Diagram (DOT)



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Caption: Kinetic calcium flux assay to measure functional antagonism of PPBP-HBr against Gq-coupled receptor activation.

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Detailed Protocol

- Cell Seeding: Seed CHO-hM3 cells at 15,000 cells/well in a 384-well black-wall/clear-bottom poly-D-lysine coated plate. Incubate 24h.
- Dye Loading:
  - Remove culture media.
  - Add 20 µL Fluo-4 Direct™ (or Fluo-8) loading buffer containing 2.5 mM Probenecid (to prevent dye efflux).
  - Incubate 45 mins at 37°C, then 15 mins at RT.
- Compound Addition (Antagonist Mode):
  - Prepare 5X concentrated PPBP-HBr in HBSS buffer.
  - Add 5 µL of compound to cells.
  - Incubate for 15 minutes at Room Temperature to allow receptor equilibration.
- Agonist Challenge:
  - Prepare Carbachol (or Histamine) at

    concentration (typically 1 µM).
  - Place plate in FLIPR (Fluorometric Imaging Plate Reader) or FlexStation.
- Kinetic Reading:
  - Excitation: 494 nm / Emission: 516 nm.
  - Record baseline for 10 seconds.
  - Inject Agonist.
  - Record response for 90 seconds.

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- Data Calculation:
  - Response = Max RFU - Min RFU.
  - Normalize to Vehicle Control (0% Inhibition) and Reference Antagonist (e.g., Atropine, 100% Inhibition).

Safety & Toxicity Profiling (Hepatotoxicity)

Context: Benzophenone derivatives can undergo metabolic activation (cytochrome P450) to form reactive intermediates. A cytotoxicity check is mandatory.

Protocol: Multiplexed Cytotoxicity (HepG2)

- Cell Line: HepG2 (Human liver carcinoma).
- Duration: 24h and 48h exposure.
- Readout:
  - ATP Content (CellTiter-Glo): Measures metabolic viability.
  - LDH Release: Measures membrane integrity (necrosis).
- Threshold: If

  (Viability) < 10 µM, the compound is considered cytotoxic.

Expected Results & Troubleshooting

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Assay	Expected Outcome (Hypothetical)	Troubleshooting
Solubility	Clear at 10 mM in DMSO; Hazy >100 µM in PBS.	Use 0.05% BSA or Pluronic F-127 in aqueous buffers to stabilize.
Sigma-1 Binding	High Affinity (< 100 nM).	If NSB is high, increase wash steps or use PEI-coated filters.
Ca2+ Flux	Dose-dependent inhibition of Carbachol (Anticholinergic).	If response is erratic, check for compound autofluorescence (Benzophenones fluoresce in UV, usually safe for Fluo-4).

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Disclaimer: This application note is for research use only. PPBP-HBr is a potent bioactive chemical; handle with appropriate PPE and containment.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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